

recrystallization techniques for high purity 2-Chloro-N-ethylaniline

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Compound of Interest

Compound Name: 2-Chloro-N-ethylaniline

CAS No.: 13519-74-9

Cat. No.: B079687

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Technical Support Center: Purification of 2-Chloro-N-ethylaniline

Ticket ID: #REC-2CLE-001 Topic: Recrystallization & Purification Protocols Assigned Specialist: Senior Application Scientist, Separation Sciences Status: Open

Critical Safety & Compound Verification

WARNING: AMBIGUITY HAZARD Before proceeding, you must verify your CAS number.

- Target Compound: **2-Chloro-N-ethylaniline** (CAS 13519-74-9). This is a secondary amine with the chlorine on the phenyl ring. It is typically a liquid at room temperature.[1]
- DANGER: Do NOT confuse this with N-Ethyl-N-(2-chloroethyl)aniline (CAS 92-49-9), which is a nitrogen mustard and a potent blistering agent (solid, mp 45°C).
- Scope: This guide addresses the purification of the **2-Chloro-N-ethylaniline** (Ring-Cl) via its Hydrochloride Salt, as the free base is a liquid and cannot be recrystallized directly.

Core Purification Strategy

User Query: I have crude **2-Chloro-N-ethylaniline** (liquid). Direct distillation is insufficient for my purity requirements (>99.5%). How do I recrystallize it?

Scientist Response: Since the free base is a liquid, you must convert it to a crystalline derivative—specifically the Hydrochloride (HCl) Salt—to utilize recrystallization as a purification lever. The salt lattice effectively rejects impurities (isomers, unreacted aniline, and oxidation products) that co-distill with the liquid.

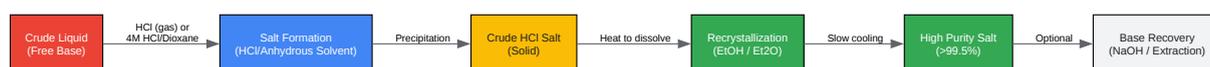
The Workflow

The purification process follows a "Phase-Switch" strategy: Liquid Base

Solid Salt

Recrystallization

Liquid Base (Recovery).



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Figure 1: Phase-Switch Purification Workflow for Liquid Anilines.

Detailed Protocols (Q&A Format)

Phase 1: Salt Formation

Q: How do I form the salt without trapping impurities? A: Avoid aqueous HCl. Water acts as a solvent for the salt, preventing precipitation. Use an anhydrous system.

Protocol:

- Dissolution: Dissolve 10g of crude **2-Chloro-N-ethylaniline** in 50 mL of anhydrous Diethyl Ether (or Toluene if you lack ether).
- Acidification: Cool the solution to 0-5°C in an ice bath. Slowly add 2M HCl in Diethyl Ether or 4M HCl in Dioxane dropwise with vigorous stirring.

- Endpoint: Continue addition until precipitation stops and the supernatant remains acidic (check with pH paper).
- Isolation: Filter the white/off-white precipitate immediately. Wash with cold ether to remove non-polar impurities (e.g., unreacted starting materials).

Phase 2: Recrystallization

Q: The salt is formed, but it's slightly colored. Which solvent system should I use? A: Aniline salts are highly soluble in alcohols and water but insoluble in ethers. A Two-Solvent System (Ethanol/Diethyl Ether) is the gold standard here.

Protocol:

- Dissolution: Place the crude salt in a flask. Add the minimum amount of boiling absolute Ethanol required to just dissolve the solid.
 - Note: If the solution is dark, add activated carbon (1-2% w/w), boil for 5 mins, and hot-filter through Celite.
- Cloud Point: Remove from heat. While still hot, add Diethyl Ether dropwise until a faint, persistent turbidity (cloudiness) appears.
- Clarification: Add 1-2 drops of Ethanol to clear the solution.
- Crystallization: Cap the flask and let it cool slowly to room temperature undisturbed. Then, move to a refrigerator (4°C) for 4-12 hours.
- Filtration: Collect crystals via vacuum filtration. Wash with a cold 1:3 Ethanol:Ether mixture.

Solvent Suitability Table:

Solvent System	Suitability	Comments
Ethanol / Et ₂ O	Excellent	High yield; excellent rejection of colored oxidation products.
Isopropanol (IPA)	Good	Single-solvent method. Dissolve in boiling IPA; cool to -20°C.
Water	Poor	High solubility leads to yield loss; hydrolysis risk.
Acetone	Variable	Some aniline salts are soluble; others form Schiff bases (avoid).

Phase 3: Impurity Troubleshooting

Q: My product is "oiling out" instead of crystallizing. Why? A: This is a common issue with secondary amine salts. It occurs when the solution is too concentrated or cooled too quickly, causing the salt to separate as a supercooled liquid phase.

Troubleshooting Steps:

- Re-heat: Re-dissolve the oil by heating the mixture back to a clear solution.
- Add More Solvent: Add 10-15% more Ethanol. The oiling out indicates you are above the saturation point of the liquid phase but not the crystal phase.
- Seed Crystal: If you have a pure crystal from a previous batch, add it at 30-35°C.
- Scratching: Use a glass rod to scratch the inner wall of the flask at the air-liquid interface to induce nucleation.

Q: How do I remove the specific impurity N,N-Diethyl-2-chloroaniline? A: This tertiary amine impurity (from over-alkylation) forms a hydrochloride salt that is generally more soluble in organic solvents than the secondary amine salt.

- Action: Perform the recrystallization in Isopropanol. The tertiary amine salt will likely remain in the mother liquor (filtrate).
- Verification: Check the filtrate by TLC or GC-MS; it should be enriched with the diethyl impurity.

Free Base Recovery (Optional)

If your application requires the liquid free base:

- Dissolve the purified crystals in minimal water (10 mL/g).
- Cool to 0°C and basify with 20% NaOH solution until pH > 12.
- Extract the liberated oil into Dichloromethane (DCM) (3x).
- Dry over anhydrous Na₂SO₄ and evaporate the solvent.
- Result: High purity, clear liquid **2-Chloro-N-ethylaniline**.

References

- PubChem. (n.d.). **2-Chloro-N-ethylaniline** (Compound). National Library of Medicine. Retrieved January 31, 2026, from [[Link](#)]
- Vogel, A. I. (1989). Vogel's Textbook of Practical Organic Chemistry (5th ed.). Longman Scientific & Technical.

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